

A Comprehensive Technical Guide to Ganoderic Acid S: Physicochemical Properties and Biological Activity

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Compound of Interest

Compound Name: *ganoderic acid S*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ganoderic acid S, a member of the highly oxygenated lanostane-type triterpenoid family, is a bioactive compound isolated from the medicinal mushroom *Ganoderma lucidum*. This technical guide provides an in-depth overview of the physical and chemical properties of **ganoderic acid S**, alongside a detailed exploration of its biological activities and mechanisms of action. The information presented herein is intended to support research and development efforts in the fields of pharmacology and drug discovery.

Physicochemical Properties of Ganoderic Acid S

Ganoderic acid S is a triterpenoid characterized by a lanostane skeleton. While specific experimental data for some physical properties are not widely published, its fundamental chemical characteristics have been established.

Table 1: Physical and Chemical Properties of **Ganoderic Acid S**

Property	Value	Source(s)
Molecular Formula	C ₃₀ H ₄₄ O ₃	[1] [2]
Molecular Weight	452.7 g/mol	[1] [2]
Appearance	Powder	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	
CAS Number	104759-35-5	
Melting Point	Not reported in the reviewed literature.	

Spectral Data:

While detailed spectral data (¹H NMR, ¹³C NMR, IR, UV-Vis) for **ganoderic acid S** are not readily available in the public domain, its structure has been confirmed using these techniques. Mass spectrometry data for ganoderic acids, in general, show characteristic fragmentation patterns, including the loss of a water molecule and cleavage of the side chain.

Biological Activity and Mechanisms of Action

Ganoderic acid S has demonstrated significant anti-cancer properties, primarily through the induction of apoptosis and cell cycle arrest in cancer cells.

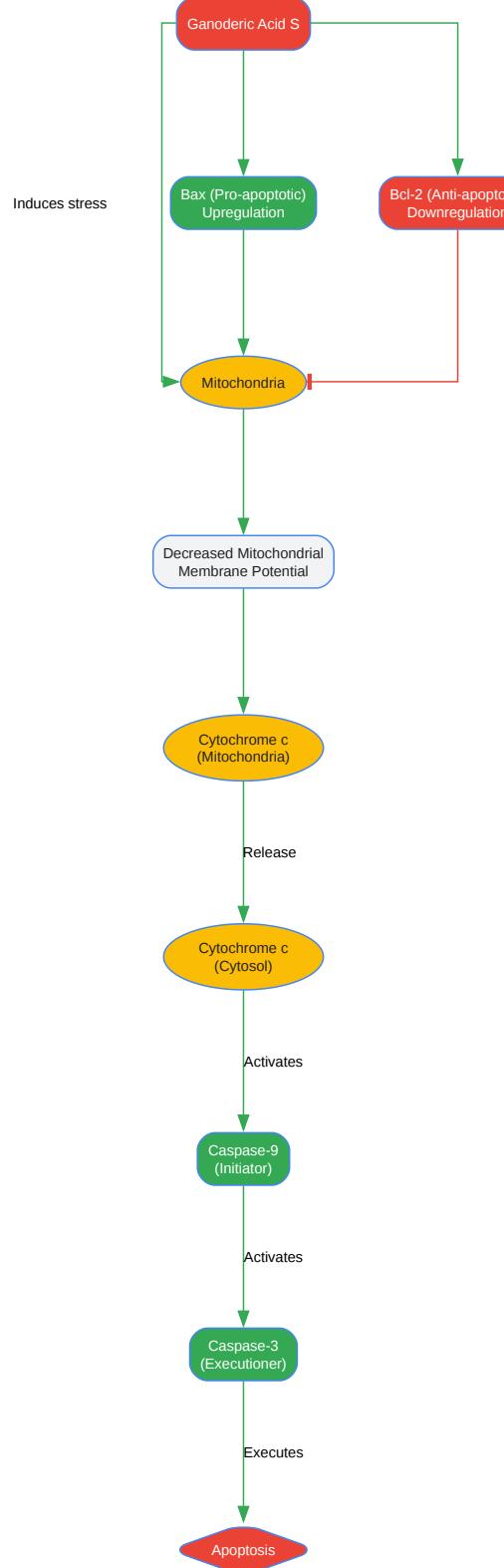
Induction of Apoptosis in HeLa Cells

Ganoderic acid S is a potent inducer of apoptosis in human cervical carcinoma (HeLa) cells via a mitochondria-mediated pathway.[\[3\]](#) This intrinsic apoptotic pathway is a key mechanism for its cytotoxic effects.

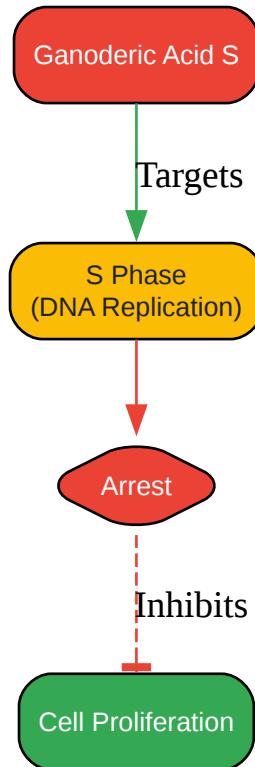
The signaling cascade is initiated by a decrease in the mitochondrial membrane potential, which leads to the release of cytochrome c from the mitochondria into the cytosol.[\[3\]](#) Cytosolic cytochrome c then triggers the activation of caspase-9, an initiator caspase, which in turn activates caspase-3, an executioner caspase.[\[3\]](#) The activation of this caspase cascade

ultimately leads to the cleavage of cellular proteins and programmed cell death.[\[3\]](#) The pro-apoptotic protein Bax is upregulated, while the anti-apoptotic protein Bcl-2 is downregulated, further promoting apoptosis.[\[3\]](#)

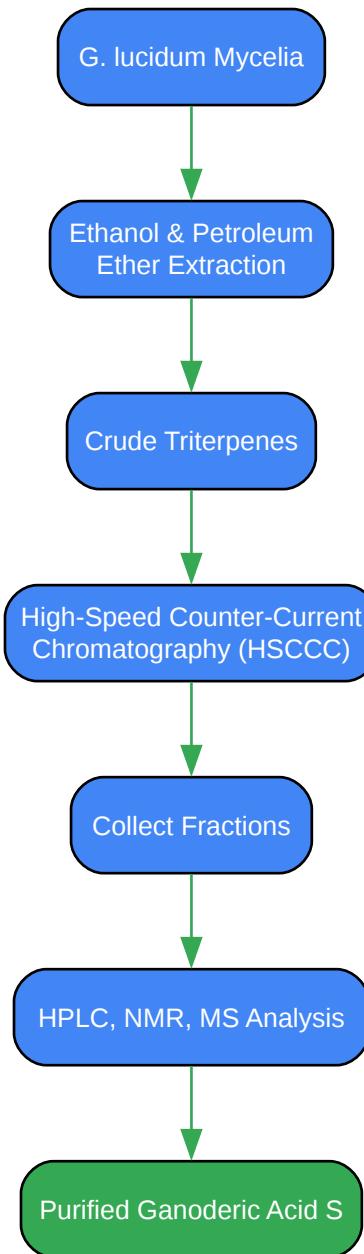
Mitochondria-Mediated Apoptosis Induced by Ganoderic Acid S in HeLa Cells



Cell Cycle Arrest Induced by Ganoderic Acid S



HSCCC Purification Workflow for Ganoderic Acid S

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